

Technical Guide: Chemical Structure & Molecular Characterization of Pazufloxacin HCl

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Pazufloxacin (hydrochloride)

Cat. No.: B12275488

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Executive Summary

Pazufloxacin Hydrochloride (HCl) is the hydrochloride salt form of Pazufloxacin, a synthetic fluoroquinolone antibiotic characterized by a fused tricyclic pyridobenzoxazine scaffold. While the mesylate salt (Pazufloxacin Mesilate, T-3762) is the standard clinical formulation for parenteral administration due to superior aqueous solubility, the HCl salt is frequently utilized in preclinical research, reference standard synthesis, and comparative pharmacokinetic studies.

This guide provides a rigorous analysis of the chemical structure, molecular weight stoichiometry, and structure-activity relationships (SAR) of Pazufloxacin HCl. It is designed to prevent common experimental errors arising from salt-form confusion and to provide validated protocols for structural verification.

Molecular Architecture

Core Structural Topology

Pazufloxacin belongs to the pyridobenzoxazine subclass of fluoroquinolones. Unlike ciprofloxacin or levofloxacin, which possess a bicyclic core, Pazufloxacin features a tricyclic system where the N1 nitrogen is fused to the C8 position via an oxazine ring.

- IUPAC Name: (-)-(3S)-10-(1-aminocyclopropyl)-9-fluoro-2,3-dihydro-3-methyl-7-oxo-7H-pyrido[1,2,3-de]-1,4-benzoxazine-6-carboxylic acid hydrochloride.
- Stereochemistry: The molecule possesses a single chiral center at position C3 of the oxazine ring.^[1] The (S)-enantiomer is the biologically active form, exhibiting up to 12-fold greater affinity for the DNA-DNA gyrase complex compared to the (R)-enantiomer.^[1]

Structural Components & Function

Component	Position	Chemical Feature	Biological Function
Tricyclic Core	N1-C8 Fusion	Pyridobenzoxazine Ring	Enhances metabolic stability and prolongs plasma half-life by preventing N-dealkylation.
C10 Substituent	C10	1-Aminocyclopropyl	Unique Feature: A primary amine on a strained cyclopropyl ring. Significantly enhances activity against <i>Pseudomonas aeruginosa</i> and other resistant Gram-negative bacteria.[2]
C9 Substituent	C9	Fluorine Atom	Essential for inhibiting bacterial DNA gyrase; facilitates binding to the enzyme-DNA complex.
C6 Substituent	C6	Carboxylic Acid	Critical for binding to Mg^{2+} ions in the active site of Topoisomerase IV/DNA Gyrase.
C3 Substituent	C3	Methyl Group	Determines chirality ((S)-configuration). Sterically governs the fit into the enzyme's binding pocket.

Physicochemical Profile

Molecular Weight & Stoichiometry

Researchers must account for the salt form when calculating molarity for in vitro assays. The HCl salt has a significantly lower molecular weight than the clinical mesylate form.

Table 1: Comparative Molecular Weights

Form	Chemical Formula	Molecular Weight (g/mol)	Conversion Factor (vs. Free Base)
Pazufloxacin Free Base	$C_{16}H_{15}FN_2O_4$	318.31	1.00
Pazufloxacin HCl	$C_{16}H_{15}FN_2O_4 \cdot HCl$	354.77	0.897 (Base content)
Pazufloxacin Mesylate	$C_{16}H_{15}FN_2O_4 \cdot CH_3O_3S$	414.42	0.768 (Base content)



Critical Note: If a protocol specifies 10 μM of "Pazufloxacin" (implying free base) but you are using the HCl salt, you must weigh 3.54 mg (not 3.18 mg) per 10 mL of solvent to achieve the correct molar concentration.

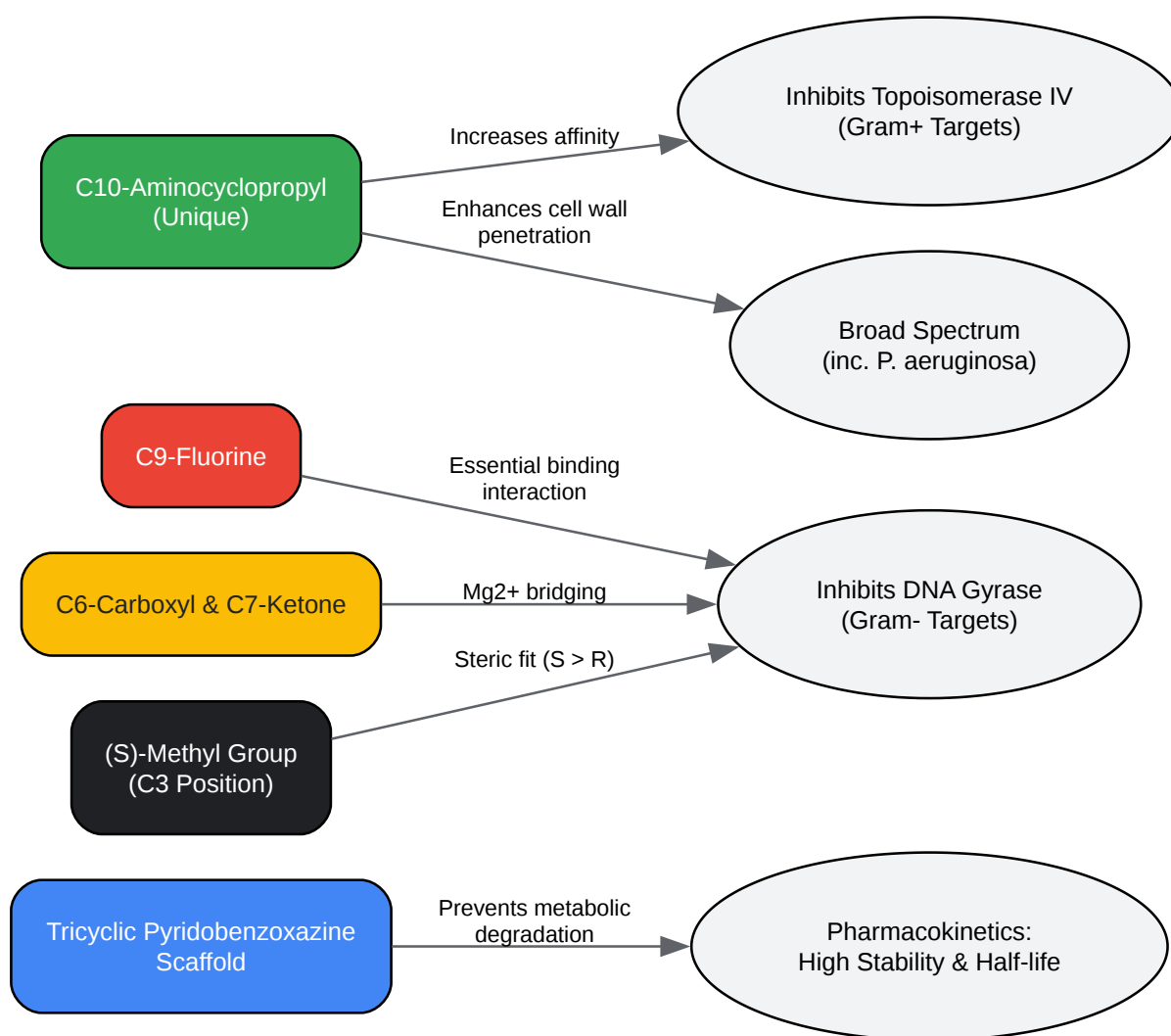
Solubility and pKa

- Solubility: Pazufloxacin HCl is sparingly soluble in water and methanol. It is less soluble than the mesylate salt, which is designed for high-concentration injection (100 mg/mL). For stock solutions of the HCl salt, DMSO is the preferred solvent (up to ~80 mg/mL).
- pKa Values:
 - pKa₁ (Carboxylic Acid): ~5.5
 - pKa₂ (Aminocyclopropyl/Tertiary Amine): ~8.5 – 9.0

- Implication: The molecule exists as a zwitterion at physiological pH (7.4), contributing to its ability to penetrate bacterial outer membranes via porin channels.

Structure-Activity Relationship (SAR) Visualization

The following diagram illustrates how specific structural motifs of Pazufloxacin translate to its pharmacological mechanism.



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Caption: SAR Map of Pazufloxacin HCl showing the functional role of key structural moieties in antibacterial activity and pharmacokinetics.

Structural Identification & Characterization

Protocols

To ensure scientific rigor, the identity of Pazufloxacin HCl must be verified, particularly to distinguish it from the mesylate salt or free base.

Protocol A: Salt Form Verification (Qualitative)

Objective: To confirm the presence of the Chloride counter-ion and rule out Mesylate.

Materials:

- Sample (approx. 5 mg)[3]
- Dilute Nitric Acid (HNO_3)
- Silver Nitrate solution (AgNO_3 , 0.1 M)
- Barium Chloride solution (BaCl_2 , 0.1 M) - Control for Mesylate

Procedure:

- Dissolve 5 mg of the sample in 1 mL of deionized water.
- Acidify with 2-3 drops of dilute HNO_3 .
- Test Aliquot 1: Add 2-3 drops of AgNO_3 solution.
 - Positive Result (HCl): Immediate formation of a white, curdy precipitate (AgCl).
 - Negative Result (Mesylate/Base): Solution remains clear.
- Test Aliquot 2 (Counter-check): Add 2-3 drops of BaCl_2 solution.
 - Positive Result (Mesylate): Formation of a white precipitate (BaSO_4) indicates presence of sulfate/sulfonate groups (Mesylate).
 - Negative Result (HCl): Solution remains clear.

Protocol B: ¹H-NMR Characterization

Objective: Verify the structural integrity and S-enantiomer purity.

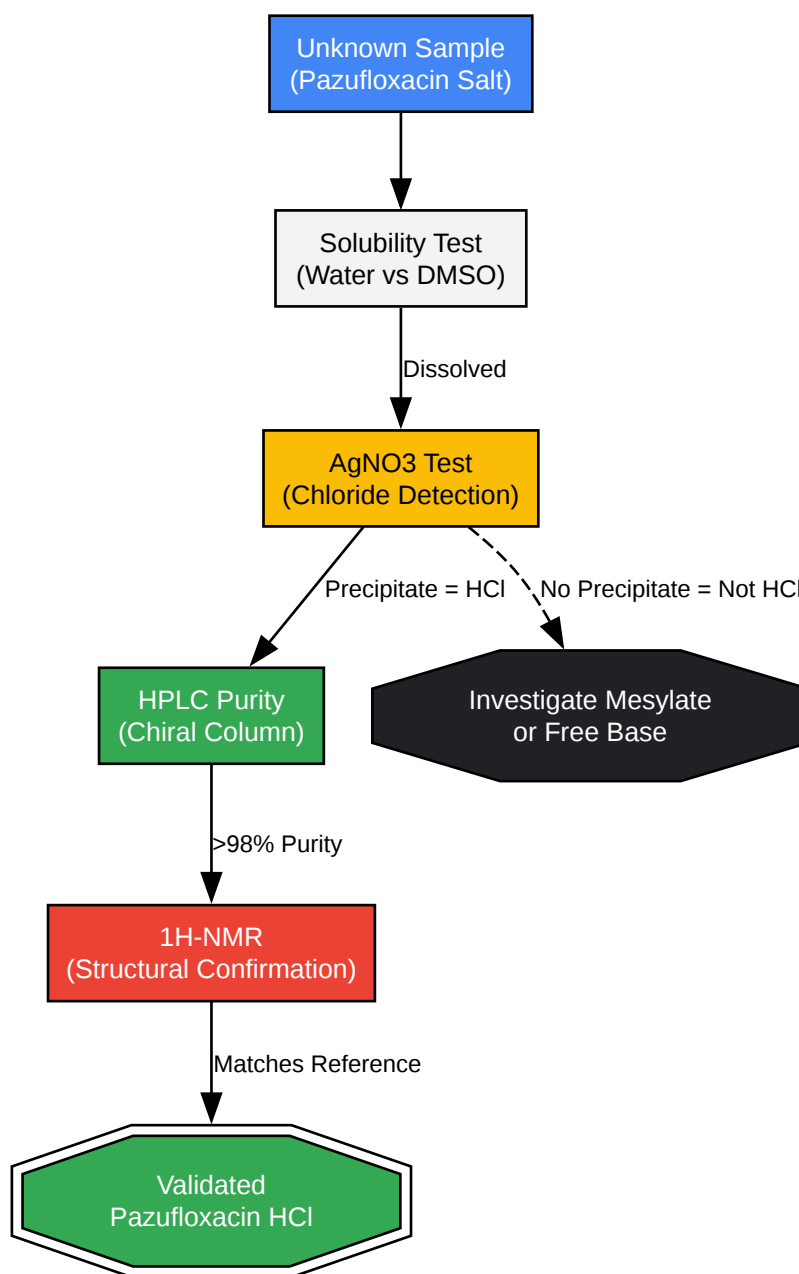
Solvent: DMSO-d₆ or D₂O/NaOD (pH > 10 for solubility). Expected Shifts (δ ppm, 400 MHz, DMSO-d₆):

Proton Group	Approx. ^{[4][5][6]} Shift (δ)	Multiplicity	Assignment
Aromatic H	8.5 - 9.0	Singlet	H-5 (Pyridone ring)
Aromatic H	7.5 - 8.0	Doublet	H-8 (Benzoxazine ring)
Oxazine H	4.3 - 4.8	Multiplet	H-2, H-3 (Chiral center vicinity)
Cyclopropyl	0.8 - 1.5	Multiplet	Cyclopropyl ring protons (High field)
Methyl	1.4 - 1.6	Doublet	C3-CH ₃ (Diagnostic for enantiomer)

Interpretation:

- The C3-Methyl doublet is the critical diagnostic peak. In a racemic mixture, chiral shift reagents (e.g., Eu(hfc)₃) may split this peak into two distinct doublets. For pure (S)-Pazufloxacin, only one doublet should be observed.

QC Workflow Diagram



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Caption: Quality Control workflow for the specific identification of Pazufloxacin HCl.

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